

# Triclabendazole sulfoxide solubility ethanol acetone

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## Compound Focus: Triclabendazole sulfoxide

CAS No.: 100648-13-3

Cat. No.: S596122

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## Solubility Profile of Triclabendazole Sulfoxide

The following table consolidates the available solubility information from the search results.

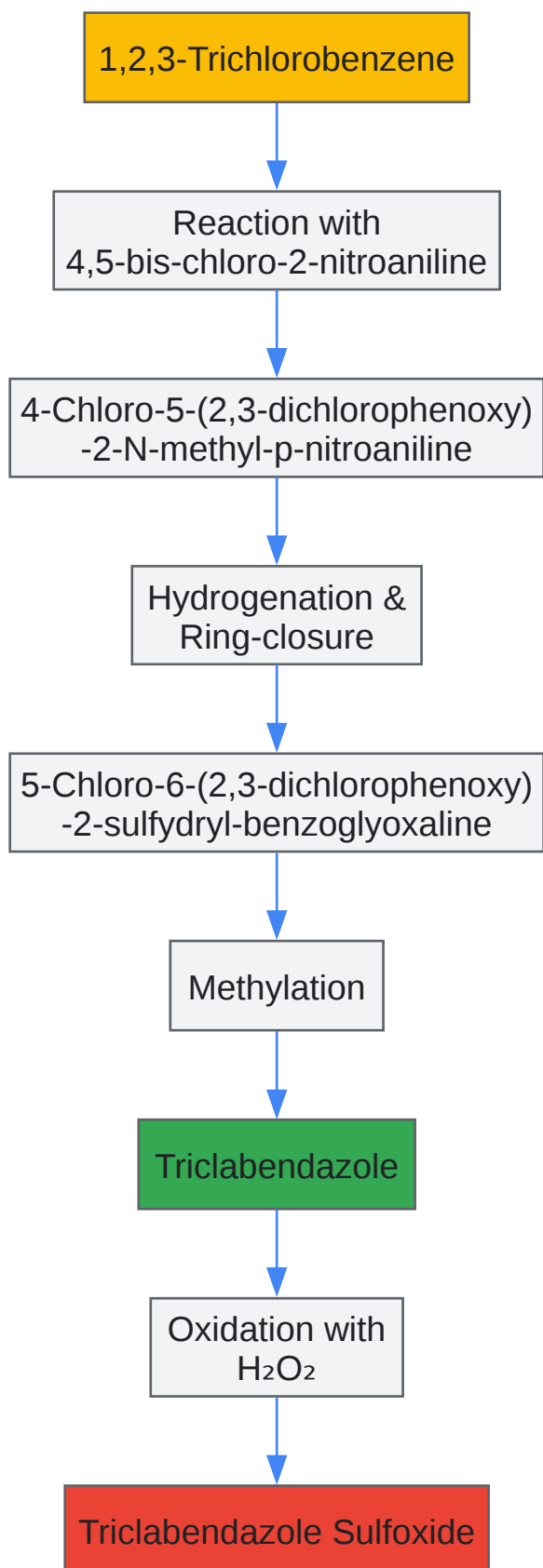
Solvent	Solubility	Source / Context
Ethanol	Soluble	Patent description states it "is dissolved in ethanol and acetone" [1].
Acetone	Soluble	Patent description states it "is dissolved in ethanol and acetone" [1].
Water	Insoluble	Patent description states it "water insoluble" [1].
Methanol	Slightly Soluble	Supplier data lists solubility as "Methanol (Slightly)" [2].
Acetonitrile	Slightly Soluble	Supplier data lists solubility as "Acetonitrile (Slightly)" [2].
DMSO	Soluble	Supplier product data sheet indicates solubility in DMSO [3].

## Experimental Protocols and Pathways

While the search results do not contain detailed experimental protocols for solubility testing, they provide related methodologies and the compound's synthesis pathway.

## Synthesis Pathway for Triclabendazole Sulfoxide

One patent describes a multi-step synthesis starting from 1,2,3-trichlorobenzene, culminating in the oxidation of triclabendazole to form **triclabendazole sulfoxide** [1]. The final step involves treating a reaction solution containing triclabendazole with hydrogen peroxide (5%-30%) at a low temperature (5°C–25°C) for 0.5 to 5 hours [1].



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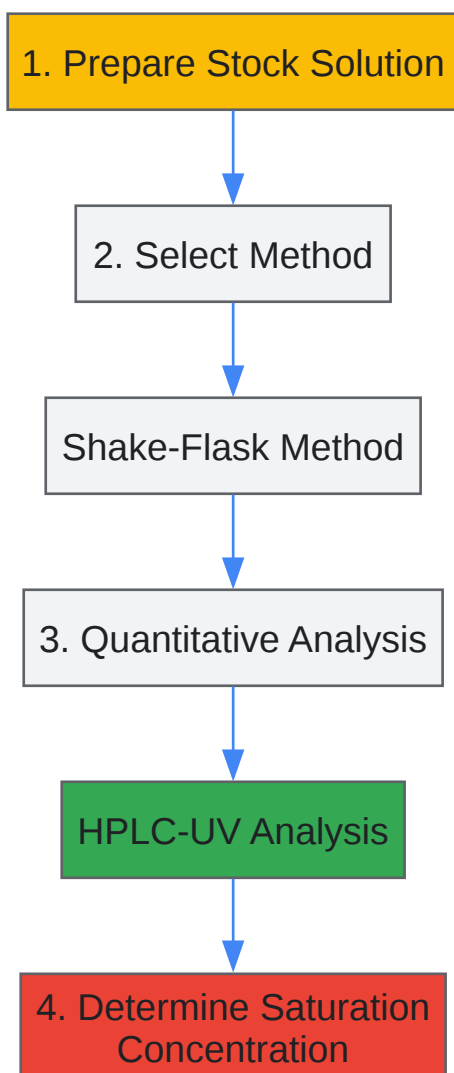
Synthesis pathway of **triclabendazole sulfoxide** from a patented method [1].

## Analytical Separation Protocol

Although not a solubility protocol, one study details a high-performance liquid chromatography (HPLC) method for simultaneous determination of triclabendazole and its metabolites (sulfoxide and sulphone) in bovine milk [4], which indicates the compound can be handled in acetonitrile solutions for analysis.

## How to Proceed with Solubility Studies

Since the search results lack quantitative solubility data, you may need to determine this experimentally. Here is a suggested workflow:



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General workflow for experimental determination of drug solubility.

- **Preparation:** Dissolve **triclabendazole sulfoxide** in a suitable solvent like DMSO to create a stock solution [3].
- **Shake-Flask Method:** Add an excess of the compound to the solvent of interest (e.g., ethanol or acetone) and agitate at a constant temperature.
- **Analysis:** Use HPLC with UV detection for quantification [4]. The reported detection wavelength for **triclabendazole sulfoxide** is **295 nm** [4].
- **Data Calculation:** Determine the saturation concentration from the HPLC results to calculate the solubility in units like mg/mL or molarity.

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## References

1. Method for preparing triclabendazole sulfoxide [patents.google.com]
2. Triclabendazole sulfoxide | 100648-13-3 [amp.chemicalbook.com]
3. Triclabendazole sulfoxide Supplier | CAS 100648-13-3 [aobious.com]
4. Simultaneous determination of triclabendazole and its ... [pubmed.ncbi.nlm.nih.gov]

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